

Synthesis of (3-(trifluoromethyl)-1H-pyrazol-5-yl)methanol: An Experimental Protocol

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Compound of Interest

Compound Name: (3-(trifluoromethyl)-1H-pyrazol-5-yl)methanol

Cat. No.: B177639

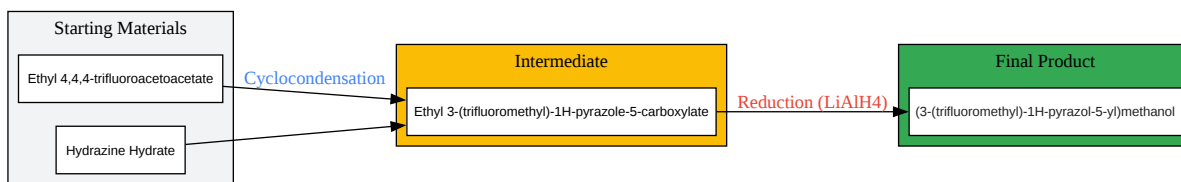
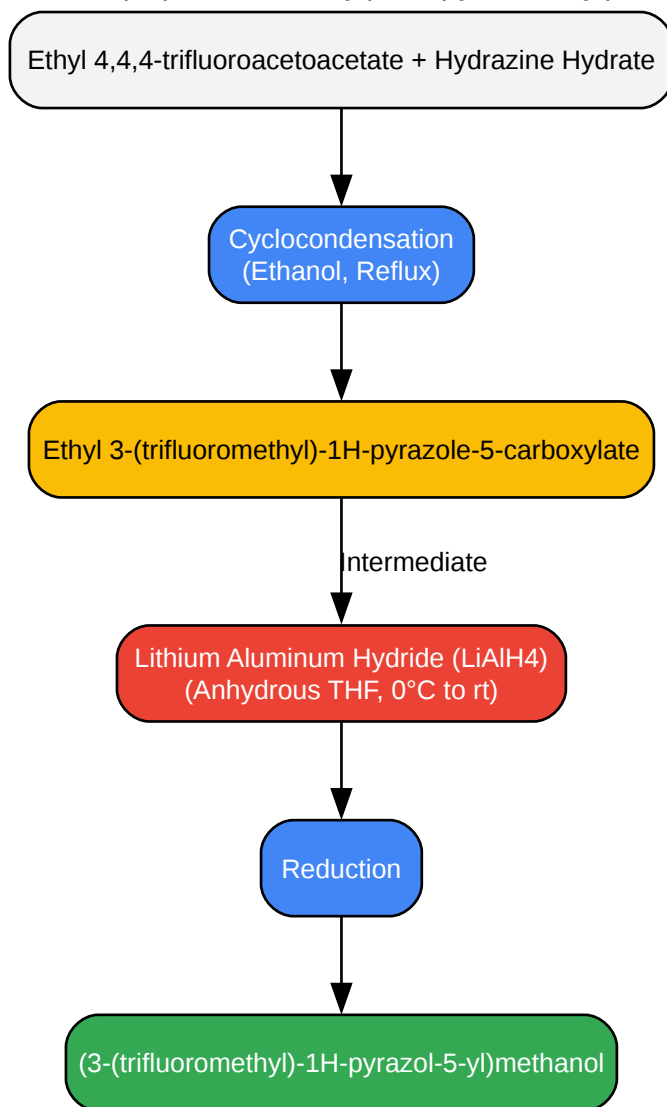
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This document provides a detailed experimental protocol for the synthesis of **(3-(trifluoromethyl)-1H-pyrazol-5-yl)methanol**, a valuable building block in medicinal chemistry and drug discovery. The synthesis is a two-step process commencing with the cyclocondensation of ethyl 4,4,4-trifluoroacetoacetate and hydrazine hydrate to yield ethyl 3-(trifluoromethyl)-1H-pyrazole-5-carboxylate, followed by the reduction of the ester to the target primary alcohol.

Experimental Workflow

Synthesis of (3-(trifluoromethyl)-1H-pyrazol-5-yl)methanol

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com